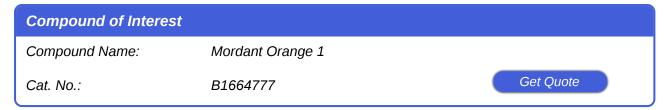


A Technical Guide to the Spectral Properties of Mordant Orange 1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known spectral properties of **Mordant Orange 1** (C.I. 14030), an azo dye. Due to the limited availability of comprehensive public data, this document summarizes existing information and presents generalized, adaptable experimental protocols for determining key spectral characteristics. This guide is intended to serve as a foundational resource, highlighting current knowledge and addressing significant data gaps regarding this compound.

Chemical and Physical Properties

Mordant Orange 1, also known as Alizarin Yellow R, is a chemical compound frequently used as a metal colorant and a pH indicator.[1] Its fundamental properties are summarized in Table 1.



Property	Value	Reference(s)	
Chemical Name	2-hydroxy-5-[(4- nitrophenyl)diazenyl]benzoic acid	[2][3]	
Synonyms	Alizarin Yellow R, 5-(4- Nitrophenylazo)salicylic acid	[2]	
C.I. Name	Mordant Orange 1; 14030	[4]	
CAS Number	2243-76-7	[2][5][6]	
Molecular Formula	C13H9N3O5	[2][5][6]	
Molecular Weight	287.23 g/mol	[1][2][3]	
Appearance	Orange-brown powder	[1][5]	
Melting Point	>250 °C	[1][5]	
Solubility	Soluble in water and ethanol; slightly soluble in acetone.[5]	[5][7]	
рКа	11.2 (at 25°C)	[5][7][8]	
pH Indicator Range	pH 10.0 (Yellow) - 12.0 (Red/Violet)	[1][5][7]	

Spectral Properties

Detailed experimental data on the full spectral properties of **Mordant Orange 1** are scarce in peer-reviewed literature. The available data primarily focuses on its UV-Visible absorption characteristics. Information regarding its fluorescence properties, such as emission wavelength and quantum yield, is not readily available.



Parameter	Value	Solvent/Conditions	Reference(s)
Maximum Absorption Wavelength (λmax)	385 nm	Not specified	[5]
389 nm	Not specified	[9]	
410 nm	On ceramic tile substrate	[10]	
Molar Absorptivity (ε)	≥7000 L·mol ⁻¹ ·cm ⁻¹	At 266-276 nm in methanol (0.006 g/L)	[5][11]
Emission Wavelength (λem)	Data not available	-	
Quantum Yield (Φ)	Data not available	-	_

Experimental Protocols

The following sections provide generalized methodologies for the characterization of azo dyes, which can be adapted for a detailed investigation of **Mordant Orange 1**.

This protocol outlines the steps to determine the absorption spectrum, maximum absorption wavelength (λ max), and molar absorptivity (ϵ) of **Mordant Orange 1**.

Objective: To measure the absorbance of **Mordant Orange 1** across the UV-Visible range and calculate its key absorption parameters.

Materials:

Mordant Orange 1

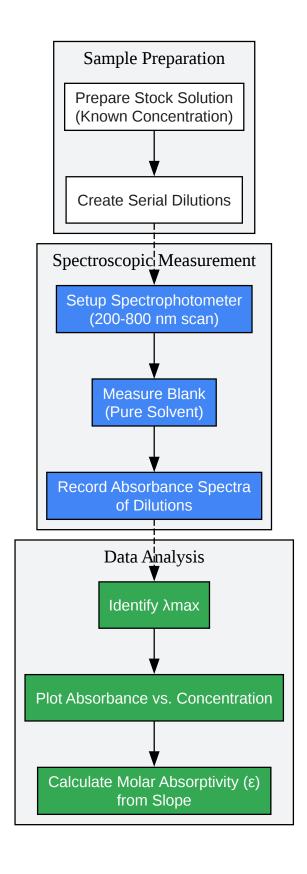
- Spectroscopic grade solvent (e.g., water, ethanol, methanol, or a suitable buffer)
- Volumetric flasks and pipettes
- Quartz cuvettes (1 cm path length)
- UV-Visible spectrophotometer



Procedure:

- Stock Solution Preparation: Accurately weigh a known mass of **Mordant Orange 1** and dissolve it in a precise volume of the chosen solvent within a volumetric flask to create a stock solution of known concentration.
- Preparation of Dilutions: Prepare a series of dilutions from the stock solution. The
 concentrations should be chosen to yield absorbance values within the linear range of the
 spectrophotometer, typically between 0.1 and 1.0.[12]
- Spectrophotometer Setup: Turn on the spectrophotometer and allow the lamp to warm up and stabilize. Set the wavelength range for scanning, for instance, from 200 nm to 800 nm.
 [12]
- Blank Measurement: Fill a quartz cuvette with the pure solvent to serve as a blank. Place the
 cuvette in the spectrophotometer and record a baseline spectrum to zero the instrument.[12]
 [13]
- Sample Measurement: Empty the cuvette, rinse it with one of the diluted samples, and then fill it with the same sample. Record the absorption spectrum for each of the prepared dilutions of **Mordant Orange 1**.[12]
- Data Analysis:
 - Identify the wavelength of maximum absorbance (λmax) from the recorded spectra.
 - Using the Beer-Lambert law (A = ϵ bc), plot a calibration curve of absorbance at λ max versus the concentration of the dilutions.[12]
 - The molar absorptivity (ε) can be calculated from the slope of the linear portion of the calibration curve, where the slope equals εb (b is the path length of the cuvette, typically 1 cm).[12]





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